

Application Notes & Protocols for Safe Handling and Storage of Liquid Ethane

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Compound of Interest

Compound Name: ethane
CAS No.: 9000-36-6
Cat. No.: B3069327

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Liquid **ethane** is a colorless, odorless, and extremely flammable cryogenic liquid.^{[1][2][3][4]} Due to its extremely low temperature and flammable nature, strict adherence to safety protocols is paramount to prevent accidents, injuries, and property damage.^{[1][2][5][6][7][8]} These application notes provide detailed protocols for the safe handling and storage of liquid **ethane** in a laboratory setting.

Physical and Chemical Properties of Ethane

Understanding the properties of **ethane** is crucial for its safe handling. The following table summarizes key quantitative data for **ethane**.

Property	Value
Chemical Formula	C2H6[4]
Molecular Weight	30.07 g/mol [3][4]
Boiling Point	-88.5 °C (-127.4 °F; 184.6 K)[1][3]
Melting Point	-182.8 °C (-296.9 °F; 90.4 K)[1]
Liquid Density	544.0 kg/m ³ (at -88.5 °C)[1]
Gas Density	1.3562 kg/m ³ (gas at 0 °C)[1]
Vapor Density	1.04 (Air = 1)[2]
Flash Point	-135 °C (-211 °F)
Auto-ignition Temperature	515 °C (959 °F)[8]
Flammability Limits in Air	3.0% - 12.5% by volume[1][5]
Vapor Pressure	37.8 bar(a) at 20 °C[8]

Experimental Protocols

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against the hazards of liquid **ethane**. The following PPE is mandatory when handling liquid **ethane**:[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Eye Protection: A full face shield worn over safety glasses with side shields is required to protect against splashes.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Hand Protection: Wear cryogenically rated, loose-fitting, insulated gloves.[\[9\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) This allows for quick removal if liquid **ethane** splashes into them.[\[12\]](#)[\[13\]](#)
- Body Protection: A long-sleeved lab coat or apron made of a non-woven, insulating material should be worn.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Lower Body and Footwear: Long pants without cuffs and closed-toe shoes made of leather or other non-porous material are required.[\[10\]](#)[\[11\]](#) Cuffed pants can trap cryogenic liquid.[\[10\]](#)

[11]

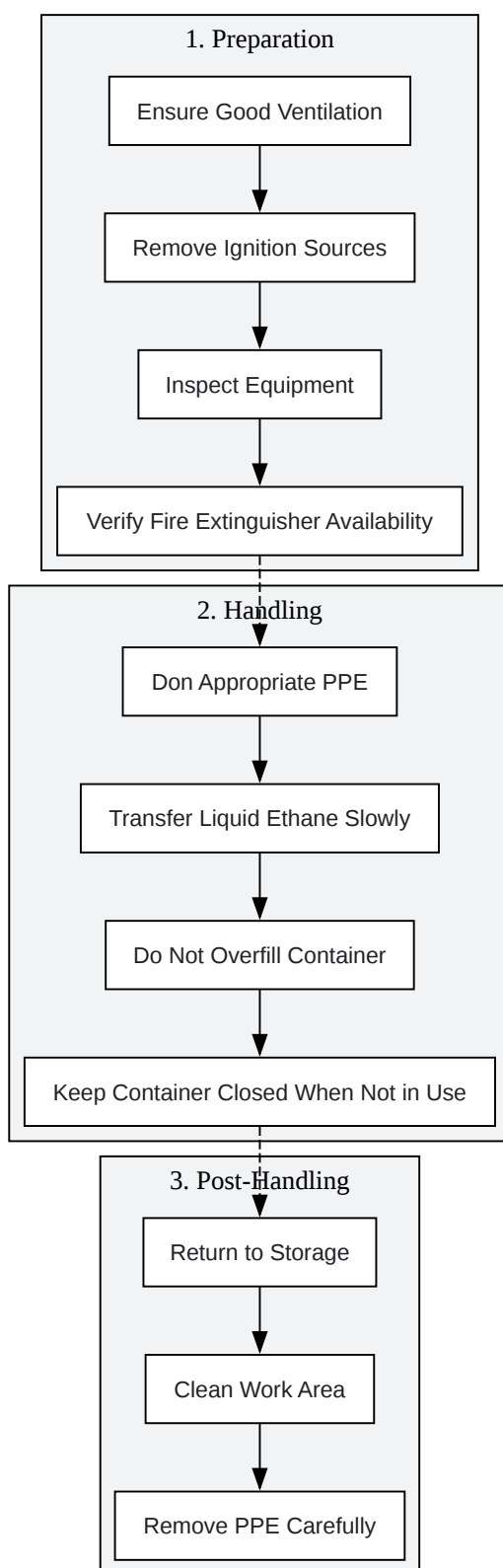
Handling Protocol

- Preparation:
 - Ensure the work area is well-ventilated to prevent the accumulation of flammable vapors and the displacement of oxygen.[5][11][14]
 - Remove all potential ignition sources from the area, including open flames, sparks, and hot surfaces.[5][6][8][14]
 - Inspect all equipment, including storage containers and transfer lines, for any signs of damage or leaks before use.
 - Ensure that an appropriate fire extinguisher (e.g., dry chemical or CO2) is readily available.[5]
- Transferring Liquid **Ethane**:
 - Transfer operations should be conducted slowly and carefully to minimize boiling and splashing.[11]
 - Use a dedicated, properly insulated transfer line.
 - Never overfill a container. Allow for vapor expansion.
 - When not in use, keep containers tightly closed and properly labeled.[5][14]
- Post-Handling:
 - Return the liquid **ethane** container to its designated storage area.
 - Clean the work area of any potential residual hazards.
 - Remove PPE carefully, avoiding contact with any potentially contaminated surfaces.

Storage Protocol

- Container Requirements:
 - Store liquid **ethane** in containers specifically designed for cryogenic liquids, such as Dewar flasks. These containers are designed to vent excess pressure safely.[\[11\]](#)
 - Never use a container that can be sealed tightly, as the pressure buildup from vaporizing **ethane** can cause it to rupture.[\[11\]](#)
- Storage Location:
 - Store containers in a well-ventilated, cool, dry, and secure area.[\[5\]](#)[\[14\]](#)[\[15\]](#)
 - The storage area should be free of combustible materials and ignition sources.[\[5\]](#)[\[16\]](#)[\[17\]](#)
 - Store containers in an upright position and secure them to prevent tipping or falling.[\[14\]](#)
[\[16\]](#)
- Incompatible Materials:
 - Store liquid **ethane** away from incompatible materials such as oxidizing agents (e.g., chlorine, oxygen), acids, and halogens.[\[5\]](#)[\[15\]](#)[\[16\]](#)

Mandatory Visualizations



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Caption: Workflow for the safe handling of liquid **ethane**.



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Caption: Emergency response protocol for a liquid **ethane** spill.

Emergency Procedures

In the event of a spill or leak, prompt and correct action is critical.

Minor Spill (Small Volume, Well-Ventilated Area)

- Alert all personnel in the immediate area.
- If it is safe to do so, stop the source of the leak.
- Allow the liquid to evaporate in a well-ventilated area.
- Monitor the area for flammable gas concentrations.

Major Spill

- Evacuate: Immediately evacuate the area.[\[18\]](#)[\[19\]](#)
- Alert: Activate the nearest fire alarm and call emergency services.[\[18\]](#)
- Ventilate: If it can be done safely without risk of ignition, increase ventilation to the area.[\[18\]](#)
[\[19\]](#)
- Isolate: Secure the area to prevent unauthorized entry.[\[20\]](#)
- Do Not Extinguish: Do not extinguish a leaking gas fire unless the leak can be stopped safely.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[16\]](#)[\[17\]](#)

First Aid

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)[\[21\]](#)
- Skin Contact: For frostbite, flush the affected area with lukewarm water. Do not use hot water. Do not rub the affected area. Remove any clothing that is not frozen to the skin. Seek immediate medical attention.[\[2\]](#)[\[21\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.

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